

Benchmarking new separation techniques for Promethium-147 against established methods

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Promethium-147

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A Comparative Analysis of Separation Techniques for Promethium-147

A critical evaluation of established and emerging methodologies for the purification of a vital radioisotope.

Promethium-147 (Pm-147), a rare earth element with no stable isotopes, is a valuable radioisotope with applications ranging from nuclear batteries to luminous materials and industrial measurement tools.^[1] Its production, primarily through the fission of uranium-235 or neutron irradiation of neodymium-146, necessitates robust and efficient separation and purification techniques to isolate it from other fission products and target materials.^{[2][3][4]} This guide provides a comparative overview of established and novel separation methods for Pm-147, offering researchers, scientists, and drug development professionals a basis for selecting the most suitable technique for their applications.

Established Separation Methodologies

Traditional methods for the separation of lanthanides, including promethium, have relied on techniques such as ion exchange and solvent extraction. These methods exploit the subtle differences in the chemical properties of these elements.

TALSPEAK Process

The Trivalent Actinide Lanthanide Separation with Phosphorus-Reagent Extraction from Aqueous Komplexes (TALSPEAK) process has been a long-standing method for separating trivalent actinides from lanthanides. Developed at Oak Ridge National Laboratory (ORNL) in the 1960s, this solvent extraction technique has been a reliable workhorse for Pm-147 purification.^[5]

Ion Exchange Chromatography

Ion exchange chromatography has been widely used for the separation of rare earth elements. This technique involves the use of a resin that selectively binds with different lanthanides, which are then eluted separately. Complexing agents like diethylenetriaminepentaacetic acid (DTPA) and nitrilotriacetic acid (NTA) have been employed in this process.^[6] Studies have shown that NTA can be superior to DTPA for kilogram-scale ion-exchange purification of promethium.^[6]

Emerging Separation Techniques

Recent research has focused on developing more efficient and selective separation techniques for Pm-147, aiming to improve purity, yield, and processing time.

Ligand-Based Separation: The Camphor-BTP Method

A significant advancement in Pm-147 purification involves the use of a novel ligand, camphor-BTP. This method, also developed at ORNL, has demonstrated dramatic improvements over the traditional TALSPEAK process. Instead of extracting Pm-147, the camphor-BTP ligand selectively removes contaminants like curium, leading to a more efficient subsequent purification of Pm-147.^[5] This ligand separation method has shown high curium removal even under suboptimal conditions and has resulted in less loss of Pm-147 during the separation process.^[5]

Extraction Chromatography

Extraction chromatography is emerging as a powerful technique for Pm-147 separation. This method combines the selectivity of solvent extraction with the procedural advantages of chromatography.

- **LN Resin:** Researchers have successfully used LN extraction resin for the separation of Pm-147 from neodymium (Nd) targets and other radionuclide impurities.[4][6][7] The separation is achieved by eluting the components with increasing concentrations of hydrochloric acid (HCl).[7] Two rounds of purification under experimental conditions have been estimated to provide a mass separation factor of greater than 104 between Pm and Nd.[4]
- **HDEHP:** Another chromatographic separation apparatus containing HDEHP (di-(2-ethylhexyl) phosphoric acid) has been used to separate promethium from neodymium by elution with increasing concentrations of HCl.[3]

High-Performance Liquid Chromatography (HPLC)

A rapid separation method using high-performance liquid chromatography (HPLC) with α -hydroxyisobutyric acid (α -HIBA) as a stepwise eluent has been developed for the determination of Pm-147. This method has proven to be efficient for the separation of promethium and samarium from other lanthanides.[8] Good separation can be achieved in a relatively short time, with the consecutive separation of 1 mg of samarium and tracer-level Pm-147 from europium and neodymium completed in less than one hour.[8]

Performance Comparison

While a direct head-to-head comparison with comprehensive quantitative data across all techniques is not readily available in the literature, the following table summarizes the key performance indicators gleaned from various studies.

Separation Technique	Key Performance Metrics	Source Material	Advantages
TALSPEAK	Established, reliable for actinide-lanthanide separation.	Fission product waste	Long history of use.
Ion Exchange (NTA)	Superior to DTPA for kilogram-scale purification.	Irradiated targets	Scalable.
Camphor-BTP Ligand	Dramatically improved results over TALSPEAK; high curium removal; less Pm-147 loss.	Fission product waste	High selectivity for contaminants.
Extraction Chromatography (LN Resin)	Mass separation factor >104 between Pm and Nd after two purification rounds.	Irradiated Neodymium Targets	High separation factor.
HPLC (α -HIBA)	Rapid separation (less than one hour); good separation of Pm and Sm from other lanthanides.	Environmental Samples	Speed and efficiency.

Experimental Protocols

Detailed experimental protocols are crucial for replicating and validating separation techniques. Below are outlines of the methodologies for some of the key experiments.

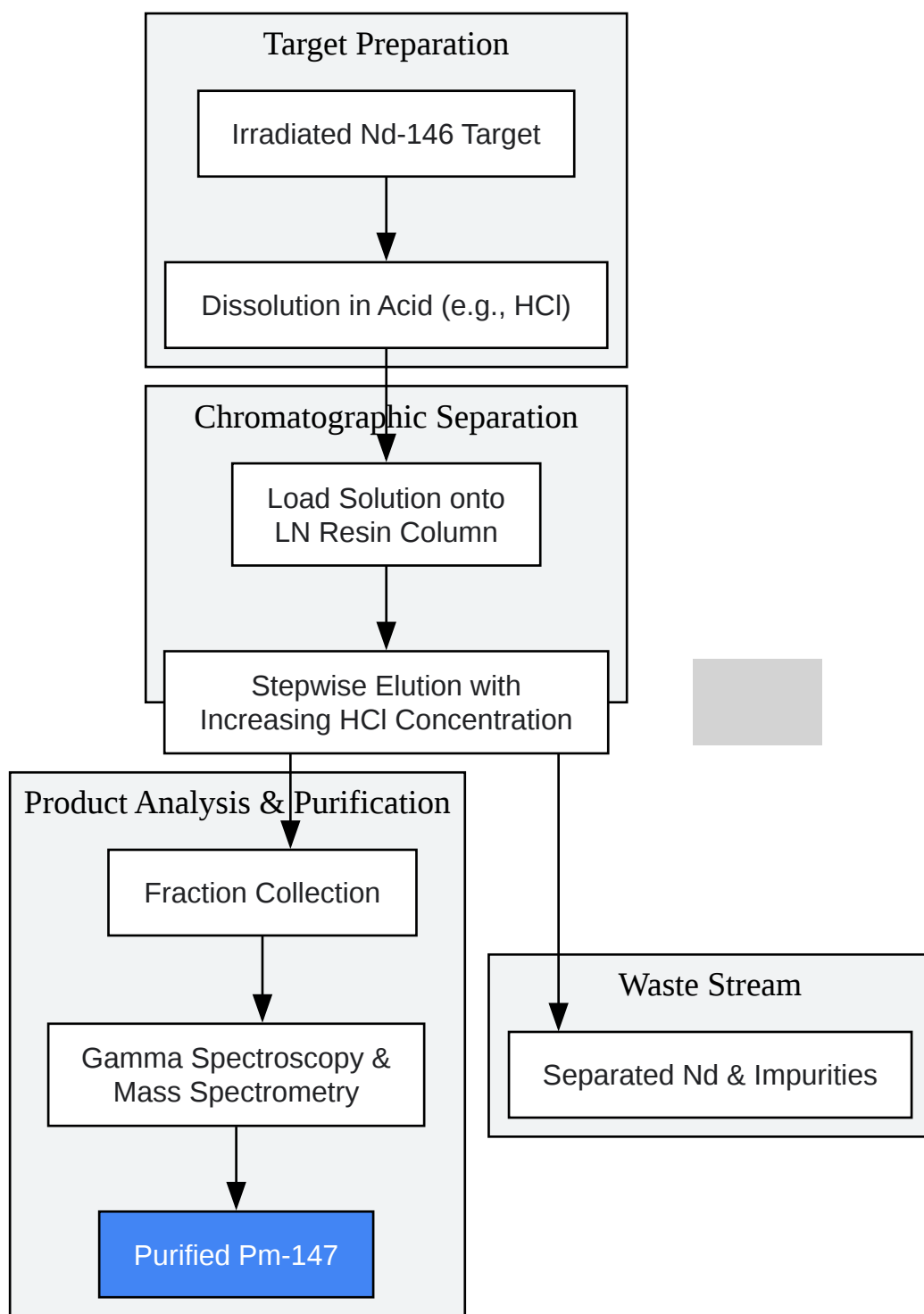
General Protocol for Extraction Chromatography with LN Resin

- **Target Dissolution:** The irradiated neodymium target is dissolved in an acidic solution, typically hydrochloric acid.

- **Column Preparation:** An extraction chromatography column is prepared with LN resin.
- **Loading:** The acidic solution containing Pm-147 and other elements is loaded onto the column.
- **Elution:** The column is eluted with solutions of increasing hydrochloric acid concentration. This differential elution separates the various components based on their affinity for the resin. For instance, a stepwise increase in HCl concentration from 0.1 M to 3 M can be used. [\[7\]](#)
- **Fraction Collection and Analysis:** The eluted fractions are collected and analyzed using techniques like gamma-ray spectroscopy and mass spectrometry to identify and quantify the separated isotopes. [\[7\]](#)

Visualizing the Separation Workflow

The following diagram illustrates a generalized workflow for the separation of **Promethium-147** from an irradiated target material using extraction chromatography.



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Caption: Generalized workflow for Pm-147 separation via extraction chromatography.

Conclusion

The field of **Promethium-147** separation is evolving, with new techniques offering significant advantages in terms of efficiency, purity, and speed over established methods. The camphor-BTP ligand separation and extraction chromatography with LN resin represent promising advancements that can lead to the production of higher purity Pm-147 with reduced processing time and waste generation. The choice of separation technique will ultimately depend on the specific requirements of the application, including the scale of production, the desired purity of the final product, and the available resources. Further research and head-to-head benchmarking studies will be invaluable in providing a more definitive quantitative comparison of these techniques and guiding the selection of the optimal method for future **Promethium-147** production.

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References

- 1. The Promethium (Pm) Market | SFA (Oxford) [sfa-oxford.com]
- 2. Promethium: Properties and Applications [stanfordmaterials.com]
- 3. US20080060998A1 - Reactor Production and Purification of Promethium-147 - Google Patents [patents.google.com]
- 4. Reactor production of promethium-147 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Changing process leads to purer Pm-147 — and more of it [ornl.gov]
- 6. researchgate.net [researchgate.net]
- 7. osti.gov [osti.gov]
- 8. akjournals.com [akjournals.com]
- To cite this document: BenchChem. [Benchmarking new separation techniques for Promethium-147 against established methods]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221622#benchmarking-new-separation-techniques-for-promethium-147-against-established-methods]

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